

commercial suppliers of 4-(Dimethoxymethyl)pyrimidin-2-amine

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Compound of Interest

Compound Name: 4-(Dimethoxymethyl)pyrimidin-2-amine

Cat. No.: B070858

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An In-depth Technical Guide to the Commercial Sourcing and Quality Verification of 4-(Dimethoxymethyl)pyrimidin-2-amine

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of 4-(Dimethoxymethyl)pyrimidin-2-amine (CAS No. 165807-05-6). We will delve into the landscape of commercial suppliers, crucial quality control protocols, safe handling procedures, and its applications as a versatile synthetic intermediate. The objective is to equip researchers with the necessary knowledge to confidently source and utilize this valuable chemical building block in their research and development endeavors.

Compound Overview: 4-(Dimethoxymethyl)pyrimidin-2-amine

4-(Dimethoxymethyl)pyrimidin-2-amine is a pyrimidine derivative of significant interest in medicinal and agricultural chemistry.^[1] Its structure features a pyrimidine core, which is a common scaffold in biologically active molecules, and a dimethoxymethyl group.^[2] This dimethoxymethyl moiety serves as a protected aldehyde, offering a strategic advantage in multi-step syntheses by allowing for the late-stage introduction of a reactive aldehyde functional group.

Key Chemical Properties:

- Molecular Formula: C₇H₁₁N₃O₂[\[3\]](#)[\[4\]](#)
- Molecular Weight: 169.18 g/mol [\[3\]](#)[\[4\]](#)
- CAS Number: 165807-05-6[\[3\]](#)[\[4\]](#)
- IUPAC Name: **4-(dimethoxymethyl)pyrimidin-2-amine**[\[3\]](#)
- Synonyms: 2-Amino-4-(dimethoxymethyl)pyrimidine

The pyrimidine core is a fundamental component of nucleobases and is found in numerous FDA-approved drugs, highlighting its importance in drug design.[\[2\]](#) The strategic placement of the amino and protected aldehyde groups makes this compound a valuable precursor for creating diverse libraries of molecules for screening and development.[\[1\]](#)[\[5\]](#)

Commercial Supplier Landscape

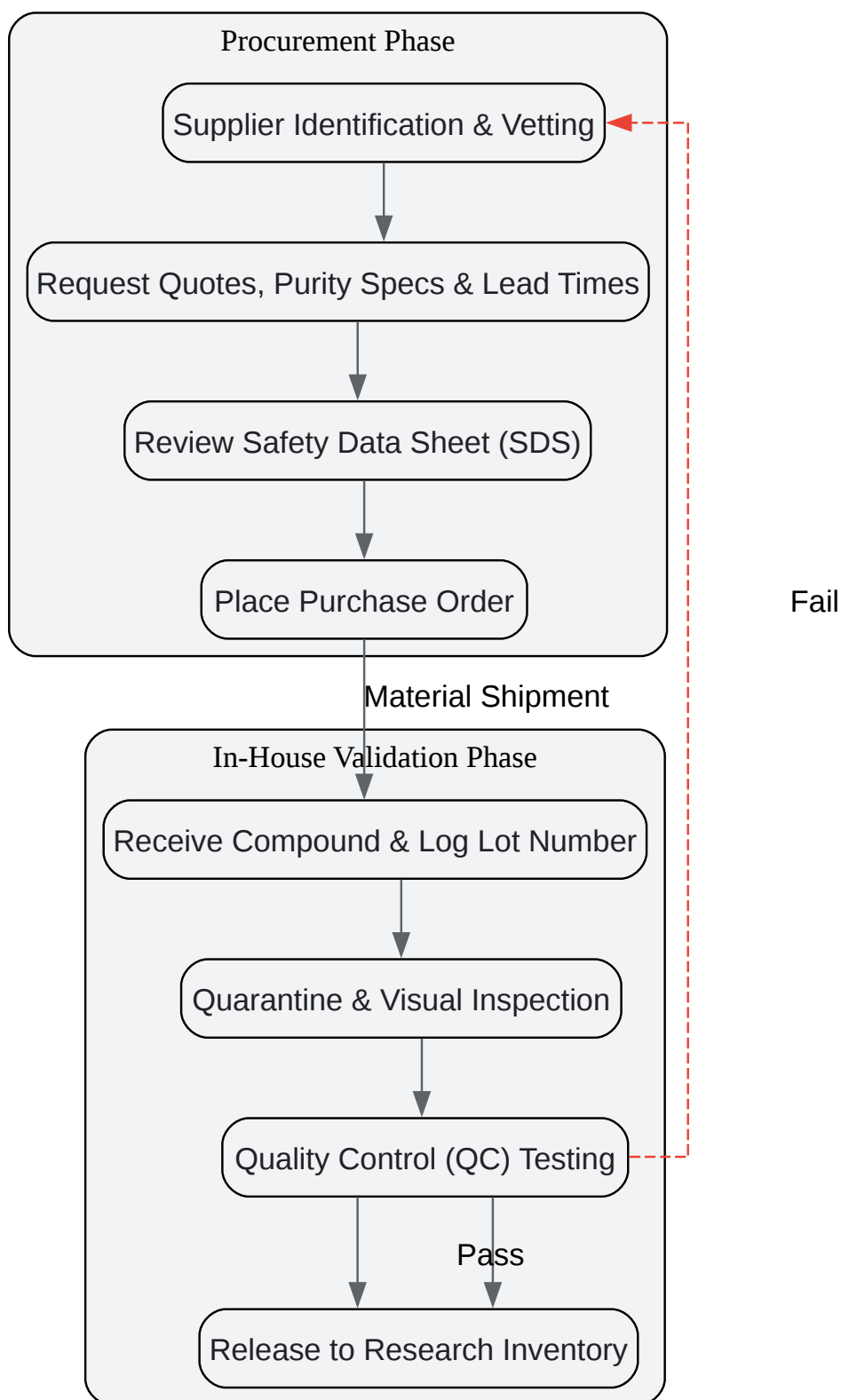
The procurement of high-quality starting materials is a critical first step in any research campaign. The availability and purity of **4-(Dimethoxymethyl)pyrimidin-2-amine** can vary between suppliers. Below is a comparative analysis of a known commercial supplier. Researchers are advised to contact multiple vendors to inquire about availability, purity, and lead times.

Supplier	Catalog Number	Purity Specification	Notes
Hangzhou Cyclic PharmaTech	SL10230	≥ 98%	Specializes in pharmaceutical research and development outsourcing services (CRO), offering catalog products and custom synthesis. [4]

Note: While a comprehensive list of all suppliers is beyond the scope of this guide, researchers should also investigate major chemical suppliers such as Sigma-Aldrich, TCI Chemicals, and Fisher Scientific, who often carry a wide range of pyrimidine derivatives.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Procurement and Quality Assessment Workflow

A systematic approach to sourcing and validating chemical reagents is essential for reproducible research. The following workflow outlines the key stages from supplier identification to material acceptance.



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Caption: Workflow for sourcing and validating chemical reagents.

Technical Specifications and Quality Control Protocols

Independent verification of a supplied chemical's identity and purity is a cornerstone of scientific integrity. Do not rely solely on the supplier's Certificate of Analysis (CoA).

Identity Verification

- **¹H NMR Spectroscopy:** Proton NMR is a powerful tool for confirming the chemical structure. For **4-(Dimethoxymethyl)pyrimidin-2-amine**, one would expect to see characteristic signals corresponding to the aromatic protons on the pyrimidine ring, the methoxy protons, the acetal proton, and the amine protons.
- **Mass Spectrometry (MS):** Mass spectrometry will confirm the molecular weight of the compound. The expected molecular ion peak $[M+H]^+$ would be approximately 170.09.

Purity Assessment

- **High-Performance Liquid Chromatography (HPLC):** HPLC is the standard method for assessing the purity of non-volatile organic compounds. It separates the main compound from any impurities, allowing for quantification of purity as a percentage of the total peak area.

Experimental Protocol: HPLC Purity Analysis

This protocol provides a general methodology. Specific parameters may need to be optimized.

- **Preparation of Standard Solution:**
 - Accurately weigh approximately 5 mg of **4-(Dimethoxymethyl)pyrimidin-2-amine**.
 - Dissolve in a suitable solvent (e.g., Acetonitrile/Water mixture) to a final concentration of 1 mg/mL.
- **HPLC System and Conditions:**
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).

- Mobile Phase: A gradient of Solvent A (Water with 0.1% Formic Acid) and Solvent B (Acetonitrile with 0.1% Formic Acid).
- Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV detector at 254 nm.
- Injection Volume: 10 µL.
- Analysis:
 - Inject the standard solution.
 - Integrate all peaks in the resulting chromatogram.
 - Calculate the purity by dividing the peak area of the main compound by the total area of all peaks and multiplying by 100.

Safe Handling, Storage, and Hazard Management

Understanding the potential hazards of a chemical is crucial for ensuring laboratory safety.

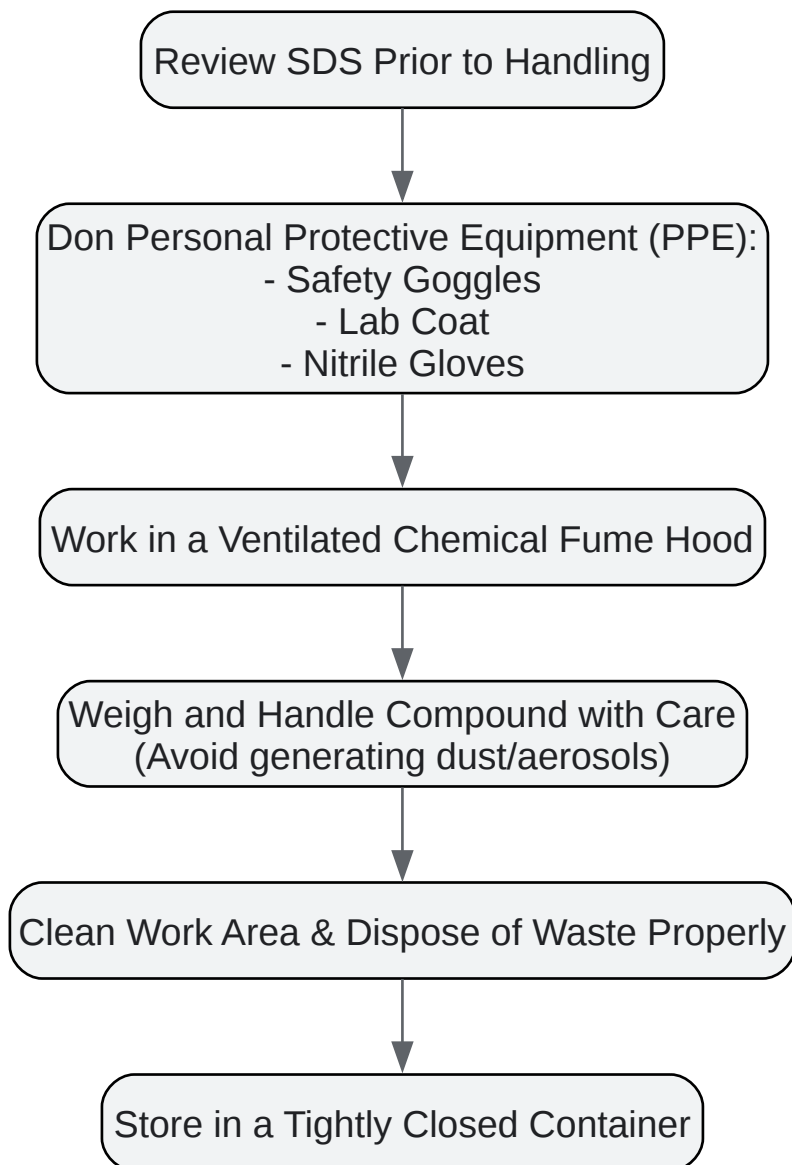
GHS Hazard Classification

Based on aggregated data, **4-(Dimethoxymethyl)pyrimidin-2-amine** is classified with the following hazards:

- Acute Toxicity, Oral (Warning): Harmful if swallowed.[3]
- Skin Irritation (Warning): Causes skin irritation.[3]
- Serious Eye Irritation (Warning): Causes serious eye irritation.[3]
- Acute Toxicity, Inhalation (Warning): Harmful if inhaled.[3]
- Specific target organ toxicity, single exposure (Warning): May cause respiratory irritation.[3]

Safe Handling Workflow

Adherence to a strict handling protocol minimizes exposure and risk.



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Caption: Standard workflow for safely handling chemical reagents.

Storage Recommendations

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- Keep away from oxidizing agents.[6]

Applications in Research and Development

The utility of **4-(Dimethoxymethyl)pyrimidin-2-amine** stems from its identity as a versatile synthetic intermediate.

- **Pharmaceutical Development:** The pyrimidine scaffold is central to many therapeutic agents, particularly in oncology and virology.[2][5] This compound serves as a starting point for synthesizing more complex molecules, such as kinase inhibitors, by leveraging the reactivity of the amino group and the latent aldehyde functionality.[5]
- **Agrochemical Chemistry:** Similar to its role in pharmaceuticals, this compound is used in the development of novel herbicides and pesticides.[9] A patent has described its use as an intermediate in synthesizing compounds with protective effects against plant pathogens.[1] The ability to build molecular complexity from this core structure allows for the exploration of new active ingredients for crop protection.

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